developing analytical methods for 2,4-Diamino-6-hydroxypyrimidine-15N3 detection

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Compound of Interest

Compound Name:	*2,4-Diamino-6-hydroxypyrimidine-15N3*
CAS No.:	*1638736-04-5*
Cat. No.:	*B114504*

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Abstract

This application note details a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantification of 2,4-Diamino-6-hydroxypyrimidine (DAHP), a critical intermediate in the synthesis of Minoxidil and Abacavir, and a known inhibitor of GTP cyclohydrolase I. To ensure the highest degree of analytical accuracy and precision, this method employs Stable Isotope Dilution Assay (SIDA) using the isotopologue **2,4-Diamino-6-hydroxypyrimidine-15N3** as an internal standard.[1] The method utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) to overcome the retention challenges associated with this highly polar analyte, providing a validated workflow for pharmaceutical impurity profiling and biological metabolite monitoring.

Introduction & Scientific Rationale

The Analyte: DAHP

2,4-Diamino-6-hydroxypyrimidine (CAS: 56-06-4) is a polar, amphoteric pyrimidine derivative.[1][2] It serves as a key building block for the antihypertensive/alopecia drug Minoxidil and the

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antiretroviral Abacavir.[1] Regulatory bodies (FDA, EMA) require stringent monitoring of such intermediates (Impurities) in final drug substances (API) due to potential genotoxicity or pharmacological activity. Additionally, DAHP acts as a biological inhibitor of tetrahydrobiopterin (BH4) synthesis, making its measurement relevant in metabolic research.

The Solution: 15N3-Labeling

Traditional external calibration often fails for polar analytes due to significant matrix effects (ion suppression/enhancement) in ESI-MS.[1]

- Why 15N3? The **2,4-Diamino-6-hydroxypyrimidine-15N3** variant incorporates three stable Nitrogen-15 isotopes.[1] Unlike Deuterium (D) labeling, which can suffer from Hydrogen-Deuterium Exchange (HDX) in protic solvents or chromatographic isotope effects (shifting retention times), 15N labels are non-exchangeable and co-elute perfectly with the analyte. This ensures that the Internal Standard (IS) experiences the exact same ionization environment as the target, correcting for matrix effects in real-time.

Method Development Strategy

Chromatographic Mode: HILIC vs. Reversed Phase

DAHP is highly polar (logP ≈ -1.[1]4) and poorly retained on standard C18 columns, often eluting in the void volume where ion suppression is highest.

- Selected Mode:HILIC (Hydrophilic Interaction Liquid Chromatography).
- Mechanism: HILIC creates a water-rich layer on the surface of a polar stationary phase (e.g., Amide or Zwitterionic).[1] DAHP partitions into this layer, increasing retention and allowing separation from salts.

Mass Spectrometry: Transition Selection

- Ionization: ESI Positive Mode ([M+H]+). The exocyclic amino groups readily protonate.
- Fragmentation: The primary fragmentation pathway involves the loss of ammonia (NH3) and ring cleavage.

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Compound	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
DAHP (Unlabeled)	127.1	110.1 (-NH3)	84.1 (Ring Cleavage)	20 / 35
DAHP-15N3 (IS)	130.1	112.1 (-15NH3)	86.1 (Ring Cleavage)	20 / 35

Experimental Protocol

Materials & Reagents

- Analyte: 2,4-Diamino-6-hydroxypyrimidine (Ref Std, >98%).[1]
- Internal Standard: **2,4-Diamino-6-hydroxypyrimidine-15N3** (LGC Standards/TRC).[1]
- Solvents: LC-MS Grade Acetonitrile (ACN), Water, Ammonium Formate, Formic Acid.[1]
- Column: Waters XBridge Amide (3.5 µm, 2.1 x 100 mm) or Merck SeQuant ZIC-HILIC.[1]

Solution Preparation

- Stock Solutions (1 mg/mL): Dissolve DAHP and DAHP-15N3 separately in 50:50 Water:ACN with 0.1% Formic Acid. Note: Sonication may be required due to limited solubility.[1]
- Internal Standard Working Solution (ISWS): Dilute DAHP-15N3 stock to 500 ng/mL in ACN.

Sample Preparation (Workflow Diagram)

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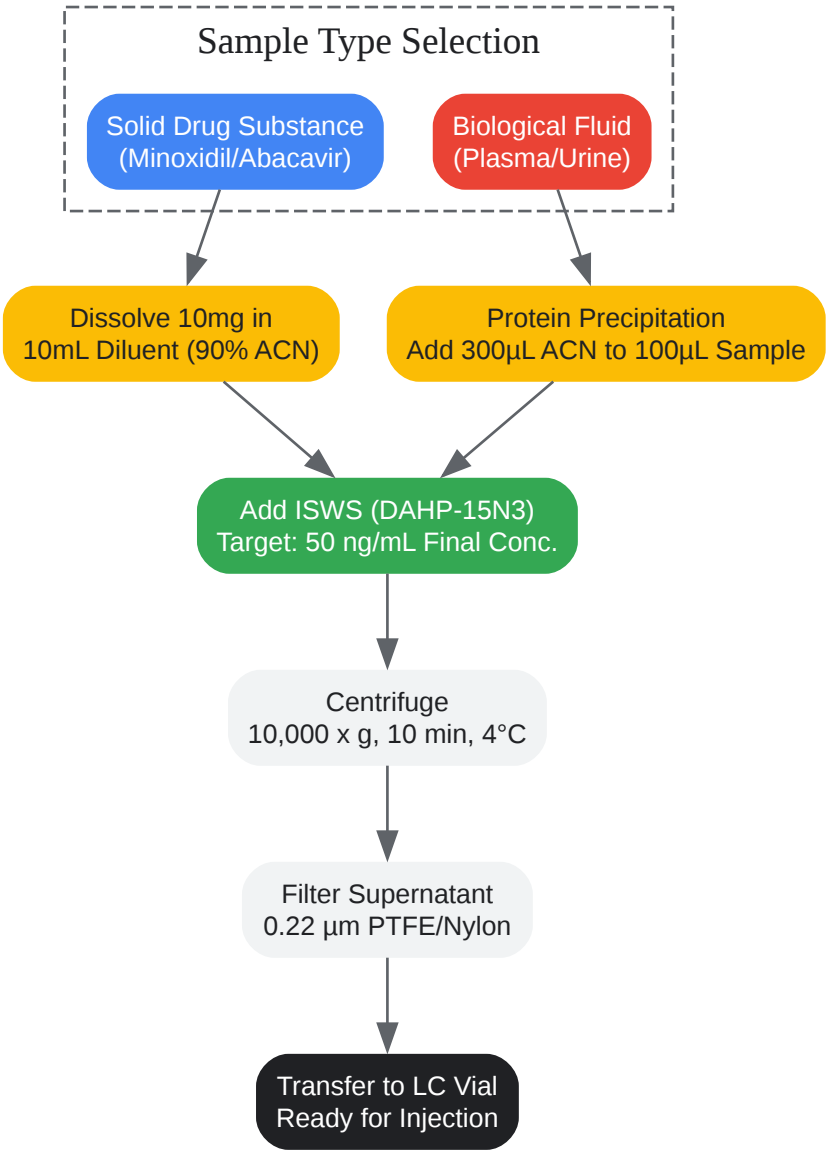

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Caption: Workflow for extraction of DAHP from pharmaceutical API or biological matrices using 15N3-IS spiking.

LC-MS/MS Conditions

Liquid Chromatography:

- System: UHPLC (Agilent 1290 / Waters Acquity).[1]
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adj. Formic Acid).[3][4]

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- Mobile Phase B: Acetonitrile (0.1% Formic Acid).[1][4]
- Flow Rate: 0.3 mL/min.[1]
- Injection Vol: 2-5 µL.

Gradient Table:

Time (min)	% Mobile Phase B	Description
0.00	**90**	**Initial HILIC Conditions**
1.00	90	Isocratic Hold
5.00	50	Gradient Elution
6.00	50	Wash
6.10	90	Re-equilibration

| 10.00 | 90 | End of Run |[1]

Mass Spectrometry:

- Source: ESI Positive (Capillary: 3.5 kV).[1]
- Gas Temp: 300°C; Gas Flow: 10 L/min.[1]
- Detection: MRM (Multiple Reaction Monitoring).[1]

Validation & Quality Control

To ensure Trustworthiness and Integrity, the method must be validated according to ICH Q2(R1) guidelines.

Linearity & Range

- Prepare calibration standards from 1 ng/mL to 1000 ng/mL.
- Plot the Area Ratio (Area_Analyte / Area_IS) vs. Concentration.

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- Requirement: $R^2 > 0.995$ with $1/x^2$ weighting.[1]

Accuracy & Precision

- QC Levels: Low (3x LOQ), Mid (50% range), High (80% range).
- Acceptance: Accuracy 85-115%; RSD < 15%.[1]

Matrix Effect (The 15N3 Advantage)

Calculate the Matrix Factor (MF) for both analyte and IS.

- Result: While MF may deviate from 1.0 (suppression), the IS-Normalized MF should be ~1.0, proving the 15N3 label corrects for the suppression.

Troubleshooting & Expert Insights

- Peak Tailing: DAHP can interact with silanols.[1] Ensure the buffer concentration is at least 10mM. If tailing persists, increase buffer to 20mM.
- Solubility Issues: DAHP is sparingly soluble in pure acetonitrile.[1] Always prepare stocks in water-rich mixtures before diluting into the high-organic mobile phase.[1]
- Carryover: HILIC columns can retain polar bases.[1] Include a "sawtooth" wash injection (10% B -> 90% B) between high-concentration samples.[1]

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